

# Determining the Molecular Weight of Indium Carbonate: A Technical Guide

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## Compound of Interest

Compound Name: Indium carbonate

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This technical guide provides a comprehensive overview of the theoretical and experimental determination of the molecular weight of **indium carbonate** ( $\text{In}_2(\text{CO}_3)_3$ ). It outlines the necessary calculations based on standard atomic weights and details key experimental protocols for accurate empirical and molecular formula determination.

## Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The chemical formula for **indium carbonate** is  $\text{In}_2(\text{CO}_3)_3$ . The calculation is based on the standard atomic weights of indium (In), carbon (C), and oxygen (O).

Table 1: Atomic Weights of Constituent Elements and Calculated Molecular Weight of **Indium Carbonate**

Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Indium	In	2	114.818	229.636
Carbon	C	3	12.011	36.033
Oxygen	O	9	15.999	143.991
Total	$\text{In}_2(\text{CO}_3)_3$	409.66		

Note: The standard atomic weights for carbon and oxygen are conventional values derived from a range of natural isotopic abundances.

The theoretically calculated molecular weight of **indium carbonate** is 409.66 g/mol [\[1\]](#)[\[2\]](#).

## Experimental Determination of Molecular Weight

A multi-faceted experimental approach is essential for the precise determination of the molecular weight of a newly synthesized or uncharacterized sample of **indium carbonate**. This involves establishing the empirical formula through elemental analysis and confirming the molecular formula and weight using techniques such as mass spectrometry or thermogravimetric analysis.

Fig. 1: Experimental workflow for molecular weight determination.

## Elemental Analysis for Empirical Formula Determination

Elemental analysis is crucial for determining the mass percentages of each element in the compound, which leads to the empirical formula.

### 2.1.1. Inductively Coupled Plasma - Mass Spectrometry (ICP-MS) for Indium Content

ICP-MS is a highly sensitive technique used to determine the concentration of metallic elements.

Experimental Protocol:

- Sample Digestion: Accurately weigh a small amount of the **indium carbonate** sample (e.g., 10-50 mg) into a clean digestion vessel.
- Add a mixture of high-purity nitric acid and hydrochloric acid.
- Heat the vessel in a microwave digestion system to completely dissolve the sample.
- After cooling, dilute the digested sample to a precise volume with deionized water.
- Calibration: Prepare a series of indium standard solutions of known concentrations.
- Analysis: Introduce the blank, standards, and the prepared sample solution into the ICP-MS instrument. The instrument will aspirate the liquid, creating an aerosol that is transported to the argon plasma. The plasma atomizes and ionizes the indium.
- The ions are then passed into the mass spectrometer, which separates them based on their mass-to-charge ratio. The detector measures the intensity of the indium isotope signals (e.g.,  $^{115}\text{In}$ ).
- Quantification: A calibration curve is generated by plotting the signal intensity of the standards against their concentrations. The indium concentration in the sample is determined from this curve, and the mass percentage is calculated based on the initial sample weight.<sup>[3][4]</sup>

### 2.1.2. Combustion Analysis for Carbon Content

Combustion analysis is a standard method for determining the amount of carbon in a compound.

Experimental Protocol:

- Sample Preparation: Accurately weigh a small amount of the finely ground **indium carbonate** sample (e.g., 1-5 mg) into a tin or silver capsule.
- Combustion: Place the capsule into the autosampler of a CHN (Carbon, Hydrogen, Nitrogen) elemental analyzer.

- The sample is dropped into a high-temperature furnace (typically 900-1000°C) with a stream of pure oxygen.
- The **indium carbonate** will decompose, and the carbon will be oxidized to carbon dioxide (CO<sub>2</sub>).
- Gas Separation and Detection: The resulting gases are passed through a series of columns to separate the CO<sub>2</sub> from other combustion products.
- The amount of CO<sub>2</sub> is measured by a thermal conductivity detector or an infrared detector.
- Calculation: The instrument's software calculates the mass of carbon from the amount of CO<sub>2</sub> detected, and this is used to determine the mass percentage of carbon in the original sample.<sup>[2][5]</sup>

### 2.1.3. Oxygen Content Determination

The mass percentage of oxygen is typically determined by subtracting the mass percentages of indium and carbon from 100%.

## Mass Spectrometry for Molecular Ion Determination

Mass spectrometry provides information about the mass-to-charge ratio ( $m/z$ ) of ionized molecules and their fragments. For molecular weight determination, identifying the molecular ion peak is key.

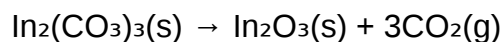
### Experimental Protocol:

- Sample Introduction: A small amount of the **indium carbonate** sample is introduced into the mass spectrometer. For inorganic salts, techniques like electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) may be suitable, often requiring dissolution in an appropriate solvent.
- Ionization: The sample molecules are ionized. In ESI, a high voltage is applied to a liquid to create an aerosol, leading to charged droplets from which ions are formed.
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their  $m/z$  ratio.

- Detection: A detector records the abundance of ions at each m/z value.
- Data Interpretation: The resulting mass spectrum is analyzed. The peak with the highest m/z value that corresponds to the intact molecule (minus or plus an electron or proton) is the molecular ion peak. This value directly provides the molecular weight of the ionized molecule.[\[6\]](#)[\[7\]](#)

## Thermogravimetric Analysis (TGA) for Stoichiometric Confirmation

TGA measures the change in mass of a sample as a function of temperature. For metal carbonates, TGA can reveal the stoichiometry of decomposition, which can be used to confirm the molecular weight. **Indium carbonate** decomposes upon heating to form indium(III) oxide and carbon dioxide:



Experimental Protocol:

- Sample Preparation: Place a small, accurately weighed amount of the **indium carbonate** sample (e.g., 5-10 mg) into a TGA sample pan (typically platinum or alumina).
- Analysis: Place the pan in the TGA furnace.
- Heat the sample at a constant rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).
- The instrument continuously records the sample's mass as the temperature increases.
- Data Interpretation: The TGA curve will show a mass loss step corresponding to the release of CO<sub>2</sub>. The percentage of mass loss can be compared to the theoretical value calculated from the stoichiometry of the decomposition reaction. A mass loss corresponding to three molecules of CO<sub>2</sub> per two atoms of indium would confirm the In<sub>2</sub>(CO<sub>3</sub>)<sub>3</sub> formula and, by extension, its molecular weight.[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Conclusion

The determination of the molecular weight of **indium carbonate** is a critical step in its characterization for research and development. A combination of theoretical calculation based on established atomic weights and rigorous experimental verification through elemental analysis, mass spectrometry, and thermogravimetric analysis provides a high degree of confidence in the final value. The protocols outlined in this guide offer a robust framework for achieving an accurate and reliable determination of the molecular weight of **indium carbonate**.

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## References

- 1. Thermal decomposition of metal carbonates | Class experiment | RSC Education [edu.rsc.org]
- 2. Combustion analysis - Wikipedia [en.wikipedia.org]
- 3. books.publisso.de [books.publisso.de]
- 4. researchgate.net [researchgate.net]
- 5. DETERMINATION OF ORGANIC & TOTAL CARBON IN SOLIDS AND SEDIMENTS AND ON SUBSTRATES, INCLUDING CATALYSTS - UIC Inc. [uicinc.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. MASS SPECTROMETRY [biosiva.50webs.org]
- 8. eprints.qut.edu.au [eprints.qut.edu.au]
- 9. onlinepubs.trb.org [onlinepubs.trb.org]
- 10. egyankosh.ac.in [egyankosh.ac.in]
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